

Navigating the Disposal of DO34: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	DO34	
Cat. No.:	B607177	Get Quote

The proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. For researchers, scientists, and drug development professionals, understanding the procedural steps for waste management is not just a matter of compliance, but a cornerstone of a safe and efficient workflow. This guide provides essential safety and logistical information for the disposal of substances categorized under the hazardous waste code **DO34**.

Understanding **DO34**

In the context of regulated waste, "DO34" designates a specific hazardous waste code under the Resource Conservation and Recovery Act (RCRA) in the United States. This code corresponds to Hexachlorobutadiene, a chemical that is regulated for its toxicity. It is imperative for laboratory personnel to first confirm the identity of the chemical they are handling. In some commercial product listings, a similar identifier might be used for other chemicals, such as 3,4-Dihydroxyhydrocinnamic acid. Always refer to the Safety Data Sheet (SDS) for the specific chemical to ensure accurate identification and to receive substance-specific disposal guidance. The procedures outlined below are for federally designated hazardous wastes like that represented by the DO34 code.

Quantitative Waste Accumulation Limits

To ensure compliance and safety, laboratories must adhere to strict accumulation limits for hazardous waste. These limits are federally mandated and are crucial for maintaining a safe laboratory environment.



Waste Category	Maximum Accumulation Volume	Time Limit
Hazardous Waste	55 gallons	Up to 12 months, provided the volume limit is not exceeded. Must be removed within 3 days of reaching the limit.[1][2]
Acutely Toxic Waste (P-list)	1 quart	Up to 12 months, provided the volume limit is not exceeded. Must be removed within 3 days of reaching the limit.[1][2]

Procedural Guidance for Hazardous Waste Disposal

The following steps provide a systematic approach to the management and disposal of hazardous chemical waste within a laboratory setting. This protocol is designed to ensure safety and regulatory compliance.

- 1. Waste Identification and Segregation:
- Characterize the Waste: Determine if the waste is hazardous based on its characteristics (ignitability, corrosivity, reactivity, toxicity) or if it is a listed hazardous waste.[1]
- Segregate Waste Streams: Do not mix incompatible waste types. Use separate, clearly labeled containers for different categories of chemical waste (e.g., halogenated solvents, non-halogenated solvents, acids, bases).[3]
- 2. Container Management:
- Use Appropriate Containers: All chemical waste must be stored in containers that are compatible with the waste material to prevent leaks or reactions.[1][4] High-density polyethylene (HDPE) carboys are commonly used for liquid waste.[1]
- Label Containers Clearly: Every waste container must be labeled with the words "Hazardous Waste," the full chemical names of the contents (not abbreviations or formulas), and the

Safety Operating Guide





associated hazards (e.g., flammable, corrosive).[2] The accumulation start date must also be clearly marked.[2]

- Keep Containers Closed: Waste containers must be kept securely closed at all times, except when adding waste.[1]
- 3. Accumulation in a Satellite Accumulation Area (SAA):
- Designate an SAA: Hazardous waste must be stored at or near the point of generation in a designated Satellite Accumulation Area (SAA).[1][5]
- Adhere to Volume Limits: Do not exceed the 55-gallon limit for hazardous waste or the 1quart limit for acutely hazardous (P-list) waste in the SAA.[1][2]
- Utilize Secondary Containment: It is best practice, and in many states required, to use secondary containment (such as trays or tubs) to capture any potential spills or leaks from the primary waste containers.[2][3]
- 4. Arranging for Disposal:
- Request a Pickup: Once a container is full or the accumulation time limit is approaching, complete and submit a hazardous waste disposal form to your institution's Environmental Health & Safety (EHS) department to schedule a pickup.[1]
- Documentation: Maintain accurate records of the waste generated and disposed of.[3]
- 5. Handling Empty Containers:
- Decontaminate Empty Containers: A container that held hazardous waste is considered "empty" if all waste has been removed by standard practices and no more than 1 inch of residue remains, or 3% by weight for smaller containers.[2] For containers that held acutely hazardous waste, triple rinsing is required, and the rinsate must be collected and disposed of as hazardous waste.[2][4]
- Disposal of Empty Containers: After proper decontamination, deface the original label and dispose of the container according to your institution's guidelines, which may include placing it in a designated glass disposal box or other appropriate waste stream.[4]




Check Availability & Pricing

Hazardous Waste Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of laboratory hazardous waste.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. odu.edu [odu.edu]
- 2. Management of Waste Prudent Practices in the Laboratory NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. actenviro.com [actenviro.com]
- 4. ic.sandbox.02.gatech.edu [ic.sandbox.02.gatech.edu]
- 5. MedicalLab Management Magazine [medlabmag.com]
- To cite this document: BenchChem. [Navigating the Disposal of DO34: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607177#do34-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com